

Essential Safety and Logistical Guidance for Handling 1-Phenyltetrazole-5-thiol

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Compound of Interest

Compound Name: 1-Phenyltetrazole-5-thiol

Cat. No.: B125466

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides comprehensive, step-by-step operational and disposal plans for **1-Phenyltetrazole-5-thiol** (CAS 86-93-1), ensuring laboratory safety and procedural clarity.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₆ N ₄ S[1][2]
Molecular Weight	178.22 g/mol
Appearance	White to off-white crystalline powder[3]
Melting Point	Approximately 145 °C (with decomposition)[3][4]
Solubility	Soluble in ethanol, acetone, and chloroform.[3][4]

Hazard Identification and Safety Precautions

1-Phenyltetrazole-5-thiol is a hazardous substance that requires careful handling to avoid adverse health effects and ensure laboratory safety.[5]

Hazard	Description	GHS Classification
Flammability	Flammable solid.[5][6]	Flammable Solid, Category 1 (H228)[6]
Explosive Potential	May explode upon heating.[5]	
Acute Toxicity	Harmful if swallowed.[5]	Acute Toxicity, Oral, Category 4 (H302)
Skin Irritation/Sensitization	Causes skin irritation and may cause an allergic skin reaction. [5][6]	Skin Irritation, Category 2 (H315); Skin Sensitization, Category 1 (H317)[6]
Eye Irritation	Causes serious eye irritation. [5]	Eye Irritation, Category 2 (H319)[6]
Respiratory Irritation	Irritating to the respiratory system.	Specific Target Organ Toxicity (Single Exposure), Category 3 (H335)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure risk.

PPE Category	Item	Specifications
Engineering Controls	Chemical Fume Hood	All handling of 1-Phenyltetrazole-5-thiol must be conducted in a certified chemical fume hood to mitigate inhalation of dust and control the strong, unpleasant odor characteristic of thiols.
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended for splash contact. For full contact, a breakthrough time of >480 minutes is advised. ^[7] Given the lack of specific breakthrough data for this compound, consider double-gloving or using thicker nitrile gloves. Always inspect gloves for integrity before use and replace them immediately if contact with the chemical is suspected.
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields (compliant with EN 166 or OSHA 29 CFR 1910.133). ^[6]
Skin and Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn to protect against splashes and fire hazards.
Respiratory Protection	Respirator	For situations with a risk of exceeding exposure limits or experiencing irritation, a NIOSH/MSHA or European

Standard EN 136 approved
respirator should be used.[6]

Operational Plans: Step-by-Step Handling Procedures

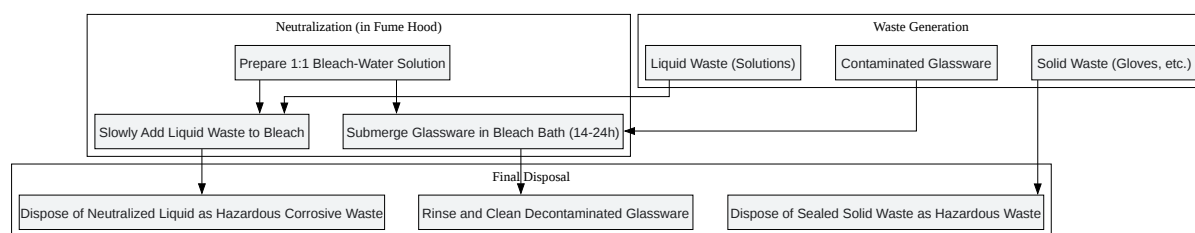
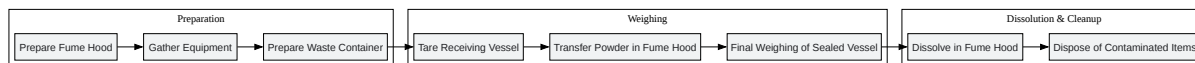
Weighing and Transfer of Solid **1-Phenyltetrazole-5-thiol**

This protocol is designed to minimize the risk of inhalation and contamination when handling the powdered form of the chemical.

Experimental Protocol:

- Preparation:
 - Ensure a designated workspace is prepared within a certified chemical fume hood.
 - Cover the work surface with absorbent, disposable bench paper.
 - Have all necessary equipment ready, including an analytical balance, spatulas, weighing paper or boats, and a pre-labeled container for the prepared solution.
 - Prepare a waste container for contaminated disposables within the fume hood.
- Tare the Receiving Vessel:
 - Place a clean, empty, and sealable container (e.g., a vial or flask) on the analytical balance and tare it.
- Transfer the Powder:
 - Inside the fume hood, carefully open the **1-Phenyltetrazole-5-thiol** stock container.
 - Using a clean spatula, transfer the desired amount of the powder to the tared container. To minimize dust, transfer the powder in small increments.[8]
 - Securely close the stock container immediately after use.

- Final Weighing:
 - Seal the receiving container and carefully transport it back to the analytical balance.
 - Place the sealed container on the balance to obtain the final weight of the transferred powder.
- Dissolution:
 - Return the sealed container to the fume hood.
 - Slowly add the desired solvent to the container to dissolve the powder. Keep the container opening pointed away from you.
- Cleanup:
 - Dispose of all contaminated items (weighing paper, gloves, bench paper) in the designated hazardous waste container within the fume hood.



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